

Xmu-MP-3 Technical Support Center: Troubleshooting Resistance

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Compound of Interest		
Compound Name:	Xmu-MP-3	
Cat. No.:	B1193833	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to identify and mitigate resistance to **Xmu-MP-3**.

Section 1: FAQs - Understanding Xmu-MP-3

This section covers the fundamental characteristics and mechanism of action of Xmu-MP-3.

Q1: What is the primary mechanism of action of Xmu-MP-3?

Xmu-MP-3 is a potent, selective, and non-covalent inhibitor of Bruton's tyrosine kinase (BTK), a nonreceptor tyrosine kinase from the Tec kinase family that is crucial for B-cell development. [1] It functions by suppressing the kinase activity of BTK, thereby inhibiting its auto- and transphosphorylation at key sites Y223 and Y551.[1] A key feature of **Xmu-MP-3** is its ability to effectively inhibit the ibrutinib-resistant BTK C481S mutant.[1]

Q2: Which signaling pathways are downstream of BTK and affected by Xmu-MP-3?

Xmu-MP-3 exerts its pharmacological effects by inhibiting BTK-mediated signaling pathways essential for B-cell malignancy proliferation and survival.[1] Its inhibition of BTK leads to the reduced phosphorylation and activity of several downstream targets, including:



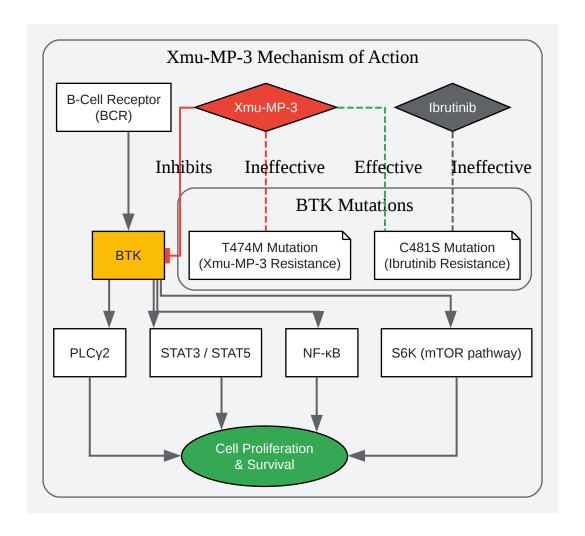




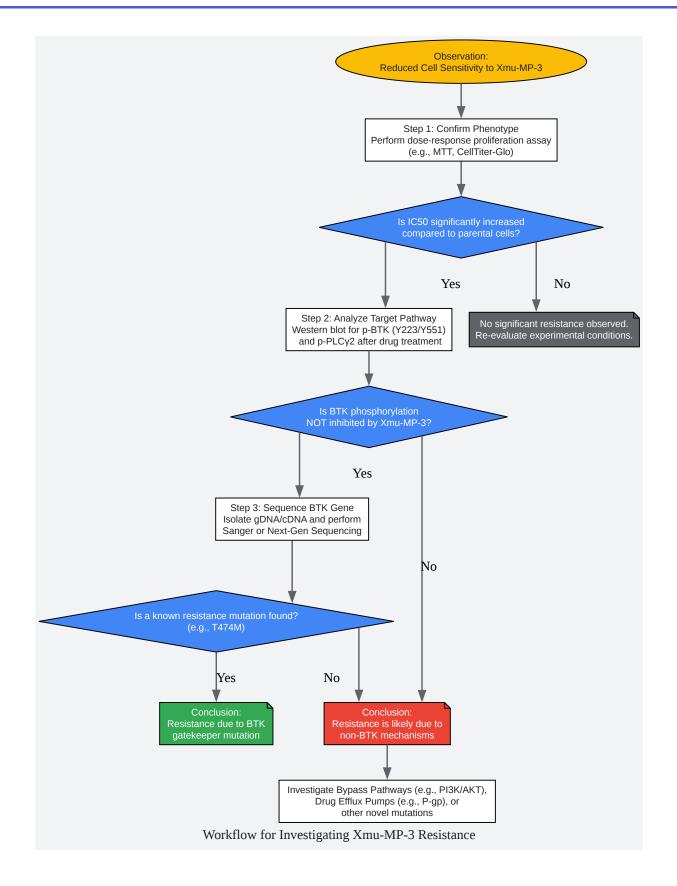
- Phospholipase C gamma 2 (PLCy2)
- Signal transducer and activator of transcription 3 (STAT3) and 5 (STAT5)
- Nuclear factor kappa-light-chain-enhancer of activated B cells (NF-κB)
- The mTOR signaling pathway mediator, S6 Kinase (S6K)[1]

This pathway inhibition ultimately leads to cell cycle arrest and apoptosis in malignant B-cells. [1]

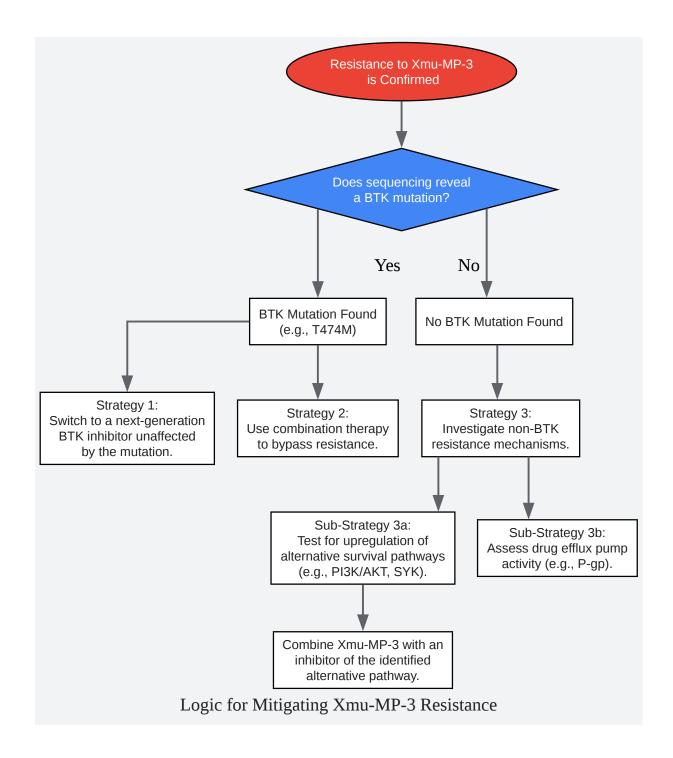












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References

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